

An In-depth Technical Guide to Tetradecyl Acrylate

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Compound of Interest

Compound Name: *Tetradecyl acrylate*

Cat. No.: *B3424242*

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This guide provides a comprehensive overview of **tetradecyl acrylate**, a versatile monomer with significant applications in polymer science and material development. From its fundamental chemical identity to detailed experimental protocols, this document serves as a critical resource for researchers, scientists, and professionals in drug development and related fields.

Chemical Identity and Core Properties

Tetradecyl acrylate, also known as acrylic acid tetradecyl ester or myristyl acrylate, is an ester of acrylic acid and tetradecanol.^[1] Its unique molecular structure, featuring a long hydrophobic alkyl chain and a reactive acrylate group, imparts distinctive properties to the polymers derived from it.

The Chemical Abstracts Service (CAS) has assigned the number 21643-42-5 to **tetradecyl acrylate**.^{[2][3]} This identifier is crucial for unambiguous identification in research, manufacturing, and regulatory contexts.

A summary of its key chemical and physical properties is presented below:

Property	Value	Source(s)
CAS Number	21643-42-5	[2][3][4]
Molecular Formula	C17H32O2	[1][3][4]
Molecular Weight	268.44 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid	[2]
Melting Point	14 °C	[5]
Boiling Point	138 °C at 0.4 mmHg	[5]
Density	0.87 g/cm ³ (at 20°C)	[5]
Refractive Index	1.4450 to 1.4490	[5][6]
InChI Key	XZHNPVKXBNDGJD-UHFFFAOYSA-N	[3][4][7]

Note: **Tetradecyl acrylate** is often supplied with a stabilizer, such as 4-methoxyphenol (MEHQ), to prevent spontaneous polymerization.[1][2]

Synthesis of Tetradecyl Acrylate: An Experimental Protocol

The synthesis of **tetradecyl acrylate** is typically achieved through the direct esterification of acrylic acid with tetradecanol.[8] This reaction is catalyzed by an acid and requires a polymerization inhibitor to prevent the unwanted polymerization of the acrylate monomer.

Causality Behind Experimental Choices:

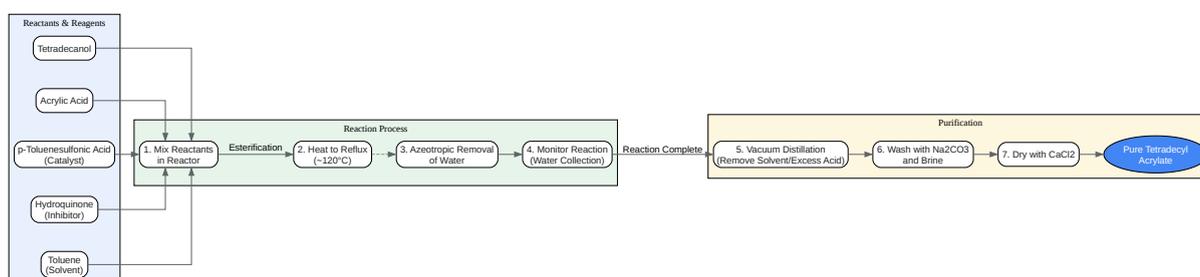
- **Molar Ratio:** An excess of acrylic acid is often used to drive the equilibrium towards the product side, maximizing the yield of the ester.[8]
- **Catalyst:** An acid catalyst, such as p-toluenesulfonic acid, is employed to protonate the carbonyl oxygen of acrylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the hydroxyl group of tetradecanol.

- **Inhibitor:** A polymerization inhibitor, like hydroquinone, is essential because the reaction conditions (elevated temperature) can initiate the free-radical polymerization of the acrylate functional group.
- **Solvent/Azeotropic Removal of Water:** A solvent such as toluene is used not only to dissolve the reactants but also to form an azeotrope with the water produced during the reaction. This allows for the continuous removal of water, which further shifts the reaction equilibrium towards the product.

Step-by-Step Synthesis Protocol:

- **Reactor Setup:** A four-necked flask is equipped with a mechanical stirrer, a thermocouple, a Dean-Stark trap connected to a reflux condenser, and a nitrogen inlet.
- **Charging Reactants:** Charge the flask with tetradecanol, toluene (as a solvent), hydroquinone (polymerization inhibitor), and p-toluenesulfonic acid (catalyst).[9]
- **Initial Heating:** Heat the mixture to approximately 60°C with stirring to ensure all components are dissolved.[9]
- **Addition of Acrylic Acid:** Slowly add acrylic acid to the reaction mixture. A typical molar ratio of acrylic acid to tetradecanol is 1.1:1.[8]
- **Reaction:** Increase the temperature to the reflux temperature of the mixture (around 120°C). [8] The water generated from the esterification will be collected in the Dean-Stark trap.
- **Monitoring Progress:** The reaction is monitored by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been removed.[9]
- **Work-up:**
 - Cool the reaction mixture.
 - Remove excess acrylic acid and toluene under reduced pressure.
 - Wash the organic layer with a 5% sodium carbonate solution until the aqueous layer is colorless, followed by a wash with saturated sodium chloride solution.[9]

- Purification: Dry the product over anhydrous calcium chloride, filter, and further purify by vacuum distillation to obtain pure **tetradecyl acrylate**.^[9]



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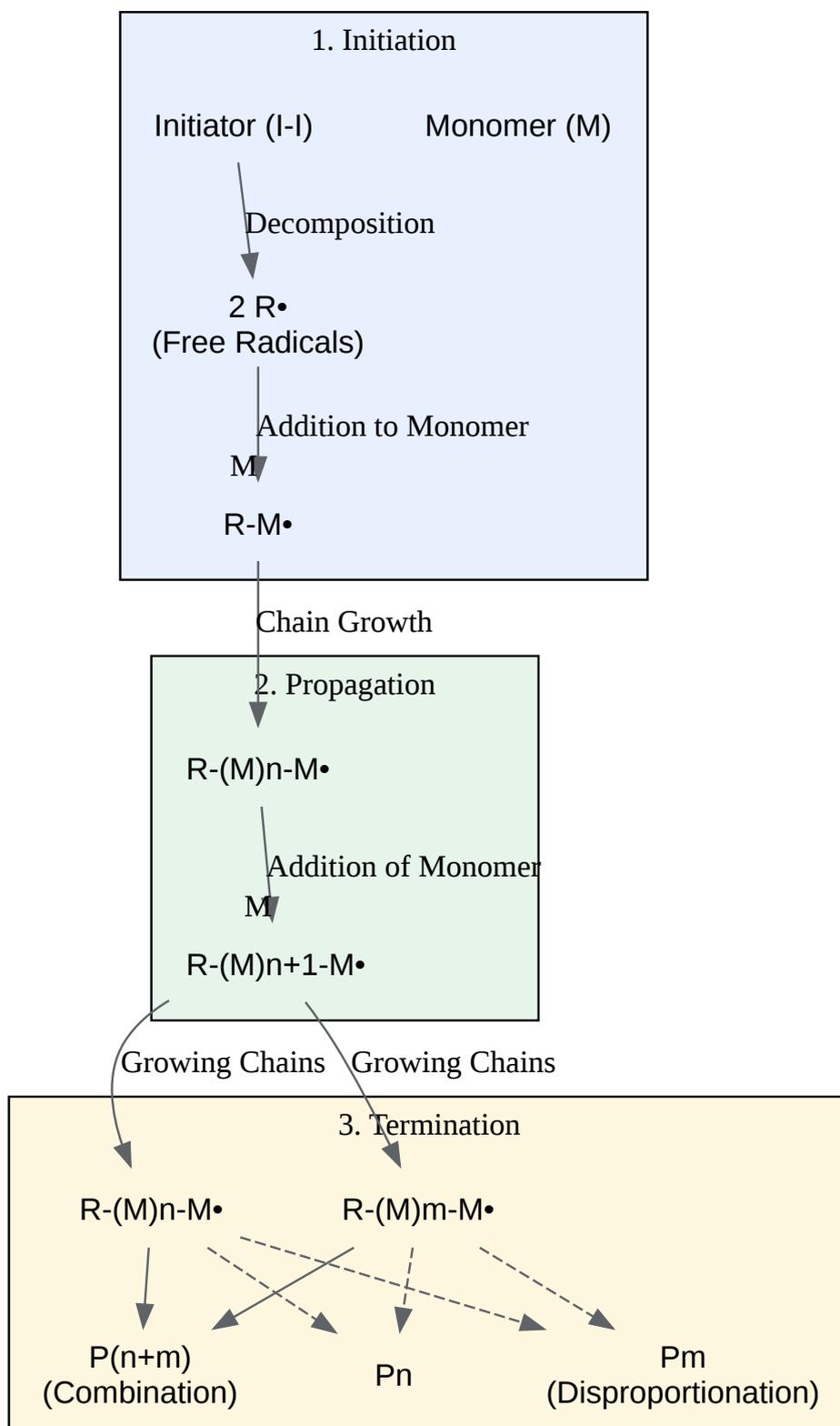
Caption: Workflow for the synthesis of **tetradecyl acrylate**.

Polymerization and Material Science Aspects

The acrylate group in **tetradecyl acrylate** is susceptible to free-radical polymerization, allowing for the creation of poly(**tetradecyl acrylate**). This process typically involves three key stages: initiation, propagation, and termination.^[10]

- Initiation: A free-radical initiator (e.g., AIBN or benzoyl peroxide) is thermally or photochemically decomposed to generate initial radicals. These radicals then attack the double bond of a **tetradecyl acrylate** monomer, initiating the polymer chain.
- Propagation: The newly formed monomer radical adds to another monomer, and this process repeats, rapidly increasing the chain length. The long alkyl side chain can influence the polymerization kinetics.[\[11\]](#)
- Termination: The growth of polymer chains is halted, typically through the combination of two growing chains or through disproportionation.[\[10\]](#)

The resulting polymer, poly(**tetradecyl acrylate**), is a comb-like polymer with a flexible backbone and long, crystalline side chains. This structure gives rise to interesting properties, such as shape-memory effects and its use as a phase-change material for thermal energy storage.[\[12\]](#)



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Caption: Free-radical polymerization of **tetradecyl acrylate**.

Applications in Research and Drug Development

While direct drug development applications are not its primary use, the polymers derived from **tetradecyl acrylate** have properties that are highly relevant to the pharmaceutical and biomedical fields. Acrylate and methacrylate polymers, in general, are explored for various applications due to their biocompatibility and tunable properties.[13][14]

- **Drug Delivery Systems:** The hydrophobic nature of the tetradecyl side chain can be utilized in the formation of micelles or nanoparticles for the encapsulation of poorly water-soluble drugs. The polymer can act as a matrix for controlled release formulations.
- **Biomaterials and Coatings:** Polyacrylates are used in coatings for medical devices. The properties of poly(**tetradecyl acrylate**) could be leveraged to create hydrophobic or stimuli-responsive surfaces.
- **Tissue Engineering:** Acrylate-based hydrogels are widely used as scaffolds in tissue engineering. While **tetradecyl acrylate** itself is hydrophobic, it can be copolymerized with hydrophilic monomers to create amphiphilic networks with specific mechanical and cell-interactive properties.

The broader family of acrylate polymers finds use as thickeners, adhesives, and coatings in various industries, including textiles and paper manufacturing.[15][16]

Safety and Handling

Tetradecyl acrylate is classified as a hazardous substance. It is known to cause skin irritation and serious eye irritation.[3][17][18] It may also cause respiratory irritation.[3][18]

Recommended Handling Procedures:

- **Ventilation:** Use only in a well-ventilated area or under a chemical fume hood.[17][18]
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side shields or goggles, and a lab coat.[17][18]
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[5][7] It should be stored away from light, as it is light-sensitive.

- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water. If irritation occurs, seek medical attention.[2][17]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists. [17]

Always consult the latest Safety Data Sheet (SDS) before handling this chemical.[17][18][19]

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